

Endothall in the Lab: A Technical Support Center for Researchers

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Compound of Interest		
Compound Name:	Endothall	
Cat. No.:	B15576011	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling **Endothall** in a laboratory setting. Below you will find troubleshooting guides and frequently asked questions to improve the stability and solubility of **Endothall** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Endothall** and what is its primary mechanism of action?

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a dicarboxylic acid derivative used as a selective contact herbicide.[1][2] In a research context, it is primarily known as a potent inhibitor of Protein Phosphatase 2A (PP2A), a key serine/threonine phosphatase involved in numerous cellular processes.[3][4] Its inhibitory action on PP2A disrupts various signaling pathways that control cell growth, division, and apoptosis.[4]

Q2: What are the basic chemical and physical properties of **Endothall**?

Endothall is a white, odorless crystalline solid.[5] It is a dicarboxylic acid, and its properties can be influenced by the pH of the solution. Key properties are summarized in the table below.

Q3: In which solvents is Endothall soluble?

Endothall has good solubility in water and several organic solvents.[5][6] However, its solubility in aqueous solutions can be pH-dependent. The dipotassium salt of **endothall** is readily



soluble in water.[7] For preparing stock solutions for in vitro studies, organic solvents like DMSO and ethanol are commonly used.[6]

Q4: How should I store **Endothall** powder and stock solutions?

Solid **Endothall** should be stored at -20°C for long-term stability.[6] Stock solutions prepared in organic solvents like DMSO should also be stored at -20°C, preferably in small aliquots to avoid repeated freeze-thaw cycles. Aqueous solutions of **Endothall** are not recommended for storage for more than one day.[6] Liquid formulations should be stored at or above 0°C to prevent crystallization.[8]

Q5: Is **Endothall** stable under normal laboratory conditions?

Endothall is stable to light and in weak acidic and alkaline media.[7] It is also stable at temperatures up to approximately 90°C, above which it slowly converts to its anhydride form.[7] Hydrolysis is not a significant degradation pathway under typical environmental pH conditions. [2]

Quantitative Data Summary

The following tables provide a summary of **Endothall**'s key properties for easy reference.

Table 1: Physical and Chemical Properties of Endothall

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₀ O ₅	[9]
Molecular Weight	186.16 g/mol	[9]
Melting Point	144 °C (decomposes)	[7]
рКаı	3.4	[10]
pKa ₂	6.7	[10]

Table 2: Solubility of **Endothall** at 20°C



Solvent	Solubility	Reference(s)
Water	100,000 mg/L	[10]
Acetone	7.0 g/100 g	[5]
Methanol	28 g/100 g	[5]
Benzene	0.01 g/100 g	[5]
Dioxane	76 g/kg	[5]
Isopropanol	17 g/kg	[5]
Diethyl ether	1 g/kg	[5]
DMSO	~15 mg/mL	[6]
Ethanol	~15 mg/mL	[6]
PBS (pH 7.2)	~0.2 mg/mL	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Endothall Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Endothall** for use in cell culture and other in vitro assays.

Materials:

- Endothall (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:



- Pre-weighing Preparation: In a chemical fume hood, allow the container of solid Endothall to equilibrate to room temperature before opening to prevent condensation.
- Weighing **Endothall**: Carefully weigh out 1.86 mg of **Endothall** powder on an analytical balance and transfer it to a sterile tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **Endothall**.
- Mixing: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming in a
 water bath (up to 37°C) can aid dissolution if needed.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C.

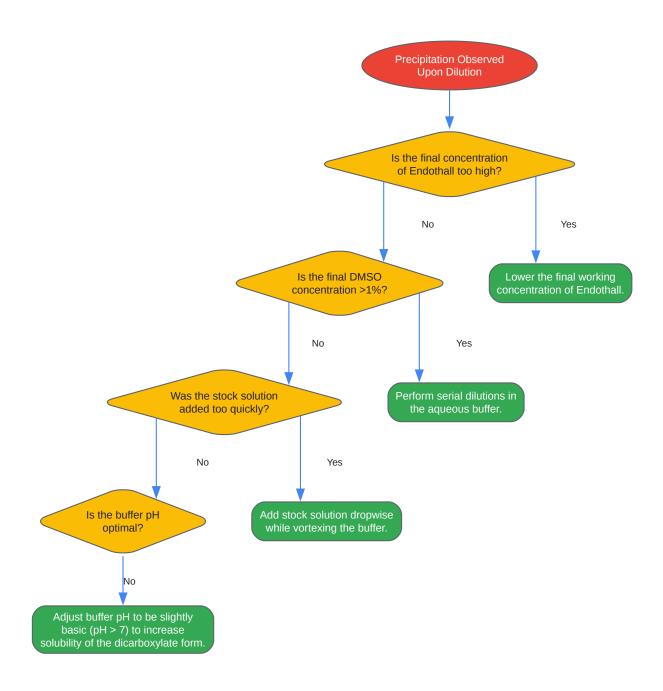
Troubleshooting Guides

Issue: **Endothall** precipitates out of solution when diluted into an aqueous buffer (e.g., PBS or cell culture media).

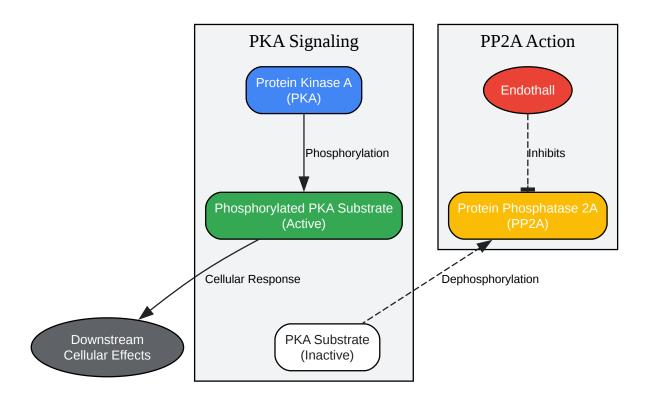
This is a common issue when diluting a stock solution prepared in an organic solvent into an aqueous medium.

Troubleshooting Workflow









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